

Personal protective equipment for handling Octyl Acetate

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Compound of Interest

Compound Name: Octyl Acetate

Cat. No.: B031320

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Essential Safety and Handling Guide for Octyl Acetate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **octyl acetate** in a laboratory setting, including comprehensive personal protective equipment (PPE) recommendations, operational plans, and disposal procedures.

Quantitative Safety Data

The following table summarizes key quantitative safety data for **octyl acetate**, facilitating a quick risk assessment.

Property	Value
Flash Point	86 °C (186.8 °F)[1][2]
Autoignition Temperature	268 °C (514.4 °F)[1][2]
Lower Flammable Limit	0.76%[1][2]
Upper Flammable Limit	8.14%[1][2]
Vapor Density	5.9 - 5.93 (Air = 1.0)[1][2][3]
Vapor Pressure	0.135 mmHg[1] - 0.4 mmHg @ 20 °C[2]

Personal Protective Equipment (PPE)

When handling **octyl acetate**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

- **Eye and Face Protection:** Chemical safety goggles or a face shield should be worn to protect against potential splashes.[4]
- **Hand Protection:** Nitrile or neoprene gloves are recommended to provide a barrier against skin contact.[4] It is advised to change gloves frequently, and immediately if they become contaminated.[4]
- **Body Protection:** A laboratory coat or a chemical-resistant apron is necessary to prevent contamination of personal clothing.[4]
- **Respiratory Protection:** Under normal, well-ventilated conditions, respiratory protection is generally not required.[4] However, if aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[4]

Operational Plan: From Handling to Disposal

A systematic approach to the handling and disposal of **octyl acetate** is crucial for maintaining a safe laboratory environment.

Handling and Storage

- Ventilation: Always handle **octyl acetate** in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of vapors.[4]
- Ignition Sources: Keep the substance away from open flames, sparks, and other sources of ignition.[4][5]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.[2][6]

Disposal Plan

- Regulations: Review and comply with all federal, state, and local regulations for chemical waste disposal.[1][7]
- Waste Collection: Collect waste **octyl acetate** and any contaminated materials in a suitable, labeled, and sealed container.[1]
- Disposal Method: This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.[3] Do not discharge into drains, water courses, or onto the ground.[5]

Emergency Procedures

First Aid Measures

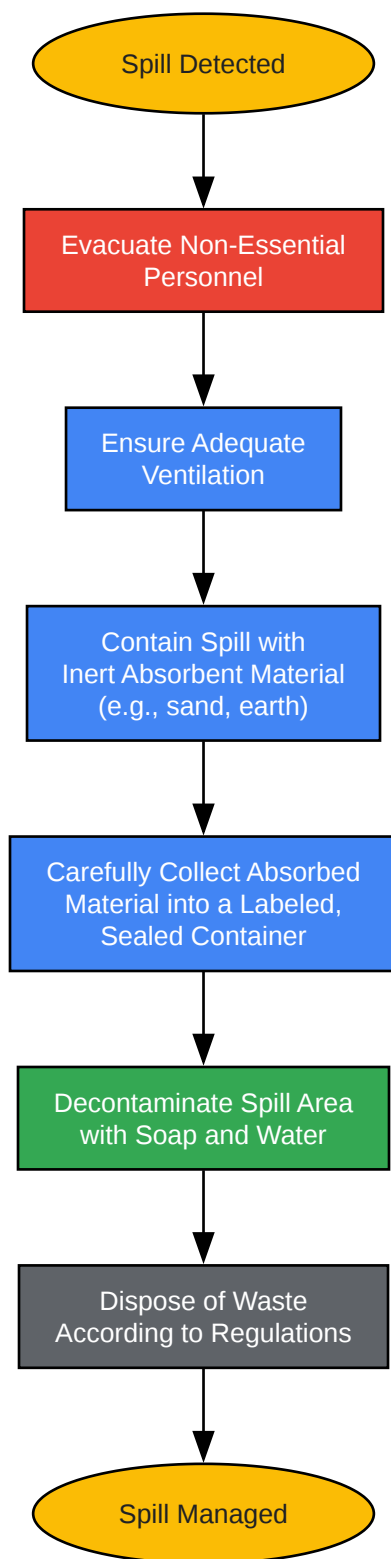
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] If breathing is difficult, give oxygen.[2] If not breathing, give artificial respiration.[2] Seek medical attention if you feel unwell.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing for at least 15 minutes.[2] If eye irritation persists, get medical advice/attention.[2]
- Skin Contact: Wash with plenty of water and soap.[1][3] Remove all contaminated clothing and shoes.[2]
- Ingestion: Rinse mouth with water.[1][3] Do NOT induce vomiting.[3] Call a POISON CENTER or physician if you feel unwell.[1]

Fire Fighting

- Suitable Extinguishing Media: Use a tri-class dry chemical fire extinguisher, water spray, alcohol-resistant foam, or carbon dioxide.[1][3] Water mist may be used to cool closed containers.[2]
- Specific Hazards: The material is combustible and may explode when heated.[2] Vapors are heavier than air and may spread along floors. During a fire, it may emit irritant fumes and carbon oxides.[3][7]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[2][3][7]

Accidental Release and Spill Management Workflow

The following diagram outlines the procedural steps for managing an accidental spill of **octyl acetate**.



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Caption: Workflow for managing an **octyl acetate** spill.

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